

Discovery and Synthesis of HIV-1 Inhibitor-52: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, synthesis, and biological evaluation of **HIV-1** inhibitor-52, a potent and broad-spectrum HIV-1 maturation inhibitor. The information is compiled to serve as a valuable resource for researchers and professionals in the field of antiretroviral drug development.

Introduction

HIV-1 inhibitor-52 (CAS No. 1818868-23-3) has emerged as a promising anti-HIV-1 agent with potent activity against both wild-type and a range of mutant viral strains. It belongs to a class of compounds known as maturation inhibitors, which disrupt the final step of virion morphogenesis, leading to the production of non-infectious viral particles. This guide details the quantitative biological data, experimental methodologies, and the synthetic pathway of this compound.

Quantitative Biological Data

The biological activity of **HIV-1 inhibitor-52** has been characterized through various in vitro and in vivo studies. The following tables summarize the key quantitative data.

Table 1: In Vitro Anti-HIV-1 Activity



Virus Strain	EC50 (nM)
WT HIV-1	1.6 - 6.4
HIV-1 V370A	1.6 - 6.4
ΗΙV-1 ΔV370	1.6 - 6.4
HIV-1 V362I/V370A	1.6 - 6.4
HIV-1 T332S/V362I/prR41G	1.6 - 6.4
HIV-1 A326T/V362I/V370A	1.6 - 6.4
HIV-1 R361K/V362I/L363M	1.6 - 6.4
Data sourced from MedchemExpress.	

Table 2: Pharmacokinetic Properties in Rats

Parameter	Value (IV Administration, 1 mg/kg)	Value (Oral Administration, 5 mg/kg)
Half-life (T½)	4.2 hours	-
Clearance (CL)	3.5 mL/min⋅kg	-
Volume of Distribution (Vss)	0.8 L/kg	-
Maximum Concentration (Cmax)	-	0.83 μΜ
Area Under the Curve (AUC)	-	8.11 μM·h
Data sourced from MedchemExpress.		

Experimental Protocols

The following are detailed methodologies for key experiments involved in the evaluation of **HIV-1** inhibitor-52







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